

# "Dimethylsulfonio(trifluoro)boranuide chemical properties and structure"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethylsulfonio(trifluoro)boranuide*  
e  
Cat. No.: *B1376986*

[Get Quote](#)

## Dimethylsulfonio(trifluoro)boranuide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Dimethylsulfonio(trifluoro)boranuide**, systematically known as the boron trifluoride dimethyl sulfide complex ( $(\text{CH}_3)_2\text{S} \cdot \text{BF}_3$ ), is a versatile and commercially significant Lewis acid catalyst. Its stability and ease of handling compared to gaseous boron trifluoride make it an invaluable reagent in a myriad of organic transformations. This guide provides a comprehensive overview of its chemical and physical properties, molecular structure, synthesis, and key applications in organic synthesis, with a particular focus on its relevance to drug development.

### Chemical Properties and Structure

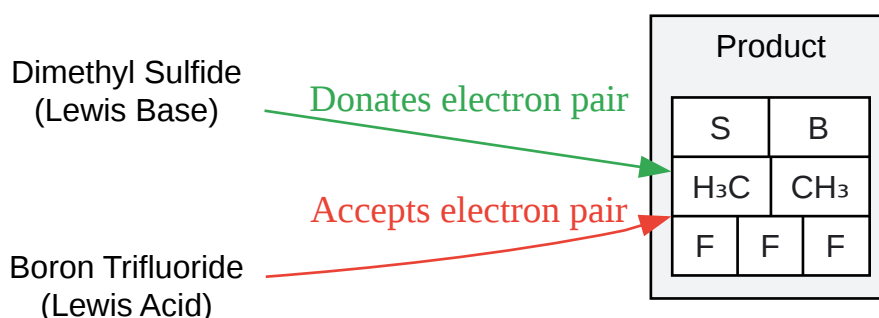
**Dimethylsulfonio(trifluoro)boranuide** is a Lewis acid-base adduct formed from the coordination of the lone pair of electrons on the sulfur atom of dimethyl sulfide to the electron-deficient boron atom of boron trifluoride.<sup>[1]</sup> This coordination results in a stable, yet reactive complex.

### Molecular Structure

The central structural feature of **dimethylsulfonio(trifluoro)boranuide** is the dative covalent bond between the sulfur and boron atoms. This interaction alters the geometry of the boron trifluoride moiety from trigonal planar to tetrahedral.

Diagram of Lewis Acid-Base Adduct Formation

Figure 1. Formation of Dimethylsulfonio(trifluoro)boranuide



[Click to download full resolution via product page](#)

Caption: Lewis acid-base reaction between dimethyl sulfide and boron trifluoride.

## Physical and Chemical Properties

The complex is a colorless to light yellow liquid under standard conditions and is known to be moisture-sensitive.<sup>[2][3]</sup> Key quantitative data are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> H <sub>6</sub> BF <sub>3</sub> S	[2][4]
Molecular Weight	129.94 g/mol	[2][4]
Appearance	Colorless to light yellow liquid	[3]
Density	1.235 g/mL at 25 °C	[2]
Melting Point	Not available	[2][5]
Boiling Point	Not available	[2][5]
Flash Point	-16 °C (4 °F)	[2]
Solubility	Soluble in most organic solvents such as pentane. Limited solubility in water due to hydrolysis.	[6]
Sensitivity	Moisture sensitive	[2]

## Experimental Protocols

### Synthesis of Dimethylsulfonio(trifluoro)boranuide

The industrial preparation of **dimethylsulfonio(trifluoro)boranuide** is typically achieved through the direct gas-phase complexation of dimethyl sulfide and boron trifluoride.

Materials:

- Dimethyl sulfide ((CH<sub>3</sub>)<sub>2</sub>S)
- Boron trifluoride (BF<sub>3</sub>) gas
- Reaction vessel equipped with a stirrer, reflux condenser, gas inlet, and temperature control.

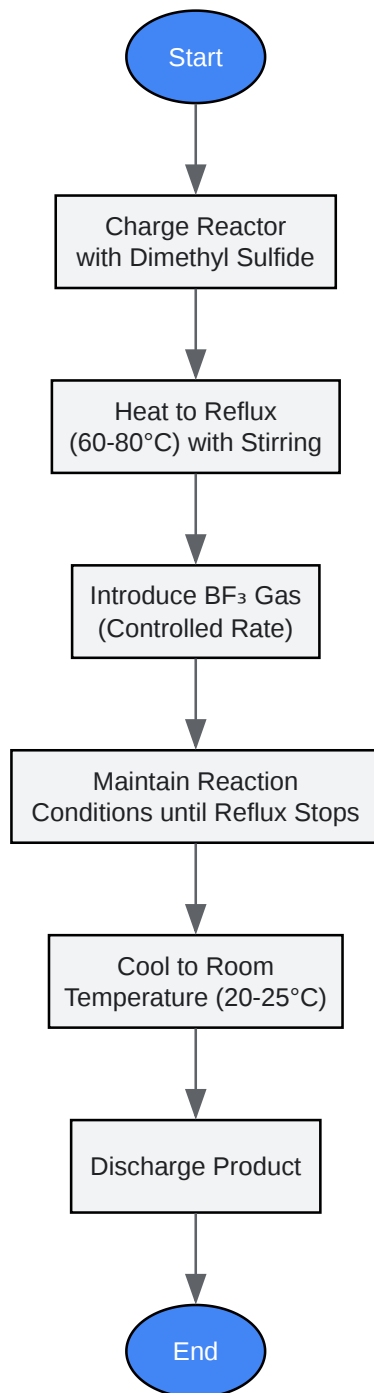
Procedure:

- Charge the reactor with a predetermined amount of dimethyl sulfide (e.g., 50 kg).

- Heat the dimethyl sulfide to generate reflux (e.g., 60-80 °C) while stirring (e.g., 75-100 rpm).
- Introduce gaseous boron trifluoride into the reactor at a controlled rate (e.g., 30-120 kg/h ). The molar ratio of dimethyl sulfide to boron trifluoride should be approximately 1:1.
- Maintain the reaction temperature and pressure. The reaction is considered complete when reflux ceases.
- Cool the reactor to room temperature (20-25 °C).
- Discharge the resulting colorless and transparent liquid, which is the **dimethylsulfonio(trifluoro)boranuide** complex.

Synthesis Workflow Diagram

Figure 2. Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step process for the synthesis of the complex.

# Applications in Drug Development and Organic Synthesis

**Dimethylsulfonio(trifluoro)boranuide** is a cornerstone reagent in organic synthesis, primarily functioning as a potent yet manageable Lewis acid. Its utility is particularly pronounced in the pharmaceutical industry for the construction of complex molecular architectures.

## Ether Dealkylation

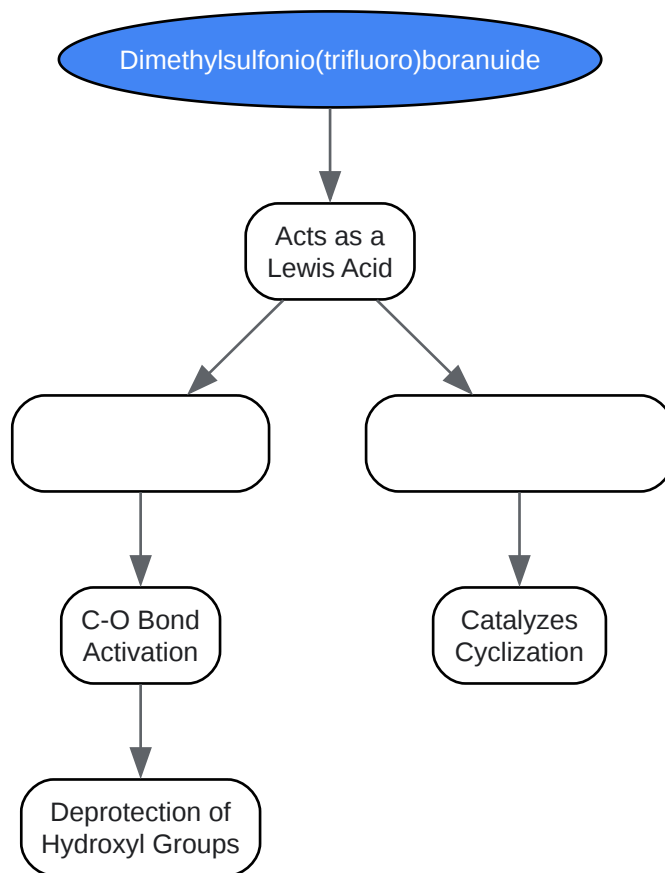
A primary application of this complex is the cleavage of ethers, a crucial step in deprotection strategies during multi-step syntheses of drug candidates.<sup>[1]</sup> The Lewis acidic boron center coordinates to the ether oxygen, activating the C-O bond for cleavage. This method is effective for a wide range of ethers, including sterically hindered variants and benzyl ethers, which are common protecting groups for hydroxyl functionalities.<sup>[1]</sup>

## Catalyst in Heterocycle Synthesis

The synthesis of heterocyclic compounds is fundamental to drug discovery, as these motifs are prevalent in a vast number of therapeutic agents. **Dimethylsulfonio(trifluoro)boranuide** can catalyze various cyclization and condensation reactions to form these important scaffolds.

Logical Relationship of Reactivity

Figure 3. Reactivity Profile



[Click to download full resolution via product page](#)

Caption: Key reactive roles of the title compound in organic synthesis.

## Safety and Handling

**Dimethylsulfonio(trifluoro)boranuide** is a flammable liquid and is corrosive.[5] It is also moisture-sensitive and can release toxic fumes upon decomposition.[2][5] Therefore, it should be handled in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. It should be stored under an inert atmosphere, such as argon, in a cool, dry place.[2]

## Conclusion

**Dimethylsulfonio(trifluoro)boranuide** is a powerful and versatile reagent with significant applications in organic synthesis and drug development. Its favorable handling characteristics compared to boron trifluoride gas, combined with its strong Lewis acidity, make it an indispensable tool for chemists. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective and safe utilization in the laboratory and in industrial processes.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. Cas 353-43-5, BORON FLUORIDE-DIMETHYL SULFIDE COMPLEX | lookchem [lookchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. scbt.com [scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. Boron trifluoride methyl sulfide complex price, buy Boron trifluoride methyl sulfide complex - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. ["Dimethylsulfonio(trifluoro)boranuide chemical properties and structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1376986#dimethylsulfonio-trifluoro-boranuide-chemical-properties-and-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)